

Methoxycarbonylsulfenyl Chloride: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: Methoxycarbonylsulfenyl chloride

CAS No.: 26555-40-8

Cat. No.: B1585026

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Introduction: Unveiling a Versatile Reagent in Modern Chemistry

Methoxycarbonylsulfenyl chloride (MCSC), with the chemical formula $\text{CH}_3\text{OC}(\text{O})\text{SCl}$, is a reactive sulfenyl carbonyl compound that has emerged as a crucial reagent in various domains of chemical synthesis, particularly in bioconjugation and pharmaceutical development.^{[1][2]} Its unique structure, featuring a highly electrophilic sulfur atom bonded to a chlorine atom and a methoxycarbonyl group, imparts a distinct reactivity profile that allows for the precise introduction of the methoxycarbonylthio moiety onto nucleophilic substrates. This guide provides an in-depth exploration of the physical and chemical properties of

Methoxycarbonylsulfenyl chloride, offering field-proven insights and detailed methodologies for its synthesis and application. The molecular structure and conformational properties of this compound have been extensively studied using advanced analytical techniques, including gas electron diffraction, low-temperature X-ray diffraction, and vibrational spectroscopy, revealing the interplay of electronic effects that govern its stability and reactivity.^{[1][3]}

Core Physicochemical Properties

The utility of any chemical reagent is fundamentally dictated by its physical and chemical characteristics. **Methoxycarbonylsulfenyl chloride** is a clear, bright yellow liquid at room temperature, characterized by a pungent odor.^[1] A comprehensive summary of its key physical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Methoxycarbonylsulfenyl Chloride**

Property	Value	Source(s)
CAS Number	26555-40-8	[1]
Molecular Formula	C ₂ H ₃ ClO ₂ S	[1]
Molecular Weight	126.56 g/mol	[1]
Appearance	Clear, bright yellow liquid	[1]
Boiling Point	133-134 °C (lit.)	[1]
Density	1.399 g/mL at 25 °C (lit.)	[1]
Refractive Index (n _{20/D})	1.481 (lit.)	[1]
Flash Point	54 °C (129.2 °F) - closed cup	[4]
Solubility	Miscible with dichloromethane	[1]
Storage Temperature	2-8°C	[1]
Sensitivity	Moisture Sensitive	[1]

Synthesis and Handling: A Protocol Rooted in Self-Validation

The synthesis of **Methoxycarbonylsulfenyl chloride** requires careful execution due to its reactivity and sensitivity to moisture. The following protocol is based on established literature, providing a reliable method for its preparation.

Experimental Protocol: Synthesis of Methoxycarbonylsulfenyl Chloride

This protocol is adapted from the work of Schroll, Eastep, and Barany, who detailed two primary routes for the generation of **Methoxycarbonylsulfenyl chloride**. One effective method involves the careful chlorination of acetyl methoxy(thiocarbonyl) sulfide.

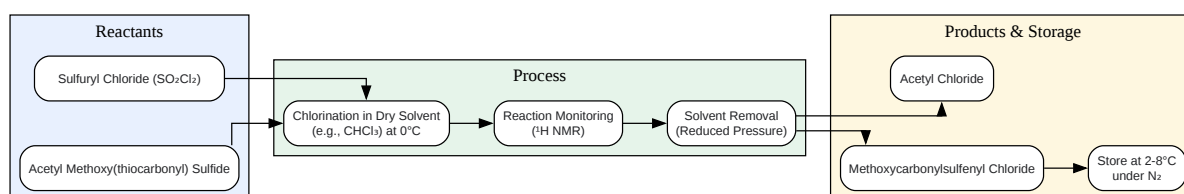
Core Causality: The underlying principle of this synthesis is the selective cleavage of the S-acetyl bond by a chlorinating agent, such as sulfuryl chloride (SO_2Cl_2), to generate the desired sulfenyl chloride and acetyl chloride as a byproduct. The reaction's success hinges on controlling the stoichiometry and temperature to prevent over-chlorination and subsequent decomposition of the product.

Step-by-Step Methodology:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet is charged with a solution of acetyl methoxy(thiocarbonyl) sulfide in a dry, inert solvent such as chloroform (CHCl_3) or dichloromethane (CH_2Cl_2). The flask is then cooled to 0°C in an ice bath.
- **Addition of Chlorinating Agent:** A solution of sulfuryl chloride (1.0 equivalent) in the same dry solvent is added dropwise to the stirred solution of the starting material over a period of 30-60 minutes. The reaction is maintained under a positive pressure of nitrogen throughout the addition.
- **Reaction Monitoring:** The progress of the reaction can be monitored by ^1H NMR spectroscopy by observing the disappearance of the starting material's signals and the appearance of the product peak at approximately δ 4.32 ppm, along with the signal for acetyl chloride.
- **Work-up and Isolation:** Upon completion, the solvent and the volatile byproduct (acetyl chloride) are removed under reduced pressure at a low temperature to afford the crude **Methoxycarbonylsulfenyl chloride**.
- **Purification and Storage:** The resulting yellow liquid is typically used without further purification. Due to its limited stability at room temperature, it should be stored at $2-8^\circ\text{C}$.

under a nitrogen atmosphere and used promptly.

Self-Validating System: The integrity of this protocol is maintained by careful monitoring of the reaction's progress and the characterization of the product. The distinct ^1H NMR chemical shift of the methoxy protons provides a clear diagnostic marker for the formation of **Methoxycarbonylsulfenyl chloride**.



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Caption: Workflow for the synthesis of **Methoxycarbonylsulfenyl chloride**.

Spectroscopic Characterization: The Fingerprint of a Molecule

Accurate characterization is paramount in chemical synthesis. The following data summarizes the key spectroscopic features of **Methoxycarbonylsulfenyl chloride**.

Table 2: Spectroscopic Data for **Methoxycarbonylsulfenyl Chloride**

Technique	Observed Data	Source(s)
^1H NMR (CDCl_3)	δ 4.32 (s, 3H, $-\text{OCH}_3$)	
^{13}C NMR	Data not readily available in the public domain.	
Infrared (IR)	C=O stretch: 1789 cm^{-1} (gas), 1775 cm^{-1} (liquid, Raman), 1762 cm^{-1} (solid, Raman)	
	CH_3 asymmetric stretch: 3036 cm^{-1} (gas), 3033 cm^{-1} (liquid, Raman), 3033 cm^{-1} (solid, Raman)	
	CH_3 symmetric stretch: 2966 cm^{-1} (gas), 2962 cm^{-1} (liquid, Raman), 2960 cm^{-1} (solid, Raman)	
	O- CH_3 stretch: 1445 cm^{-1} (gas), 1443 cm^{-1} (liquid, Raman), 1443 cm^{-1} (solid, Raman)	
	C-O stretch: 1175 cm^{-1}	
Mass Spectrometry	Data not readily available in the public domain.	

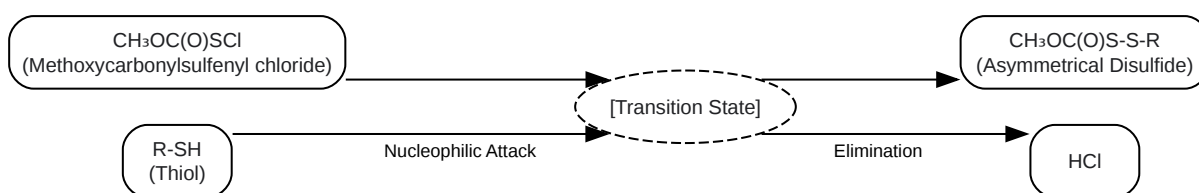
Chemical Reactivity and Applications: A Gateway to Molecular Innovation

The synthetic utility of **Methoxycarbonylsulfenyl chloride** stems from the high reactivity of the S-Cl bond towards nucleophiles. The electron-withdrawing methoxycarbonyl group further enhances the electrophilicity of the sulfur atom.

Reaction with Thiols: The Formation of Asymmetrical Disulfides

A prominent application of **Methoxycarbonylsulfenyl chloride** is its reaction with thiols to form asymmetrical disulfides. This reaction is particularly valuable in bioconjugation chemistry for the modification of cysteine residues in proteins and peptides.

Mechanism: The reaction proceeds via a nucleophilic attack of the thiol sulfur atom on the electrophilic sulfur of **Methoxycarbonylsulfenyl chloride**, with the concomitant departure of the chloride ion as a leaving group.



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Caption: Reaction of **Methoxycarbonylsulfenyl chloride** with a thiol.

Field-Proven Application: Cysteine Modification

A well-documented example is the reaction of **Methoxycarbonylsulfenyl chloride** with L-cysteine to produce 3-[(methoxycarbonyl)dithio]-L-alanine.[1] This derivative serves as a stable intermediate for the preparation of other S-alk(en)ylthio-L-cysteine derivatives. This chemistry is fundamental to the synthesis of heterobifunctional crosslinkers like 3-(2-pyridinyldithio)propanoic acid hydrazide (PDPH), which are extensively used to create macromolecule-drug conjugates for targeted drug delivery.[1][2]

Safety and Handling Considerations

As a reactive chemical, **Methoxycarbonylsulfenyl chloride** must be handled with appropriate safety precautions in a well-ventilated fume hood. It is classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage.[4] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, is mandatory. It is

sensitive to moisture and should be stored in a tightly sealed container under an inert atmosphere in a cool, dry place.

Conclusion: A Potent Tool for Chemical Synthesis

Methoxycarbonylsulfenyl chloride is a valuable and versatile reagent with significant applications in organic synthesis, particularly in the realms of bioconjugation and medicinal chemistry. Its ability to efficiently introduce a protected thiol functionality makes it an indispensable tool for researchers and drug development professionals. A thorough understanding of its physical properties, reactivity, and handling requirements, as outlined in this guide, is essential for its safe and effective utilization in the laboratory.

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